# Application Notes & Protocols: Comprehensive Analytical Characterization of Methyl 5-Methylnicotinate

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *Methyl 5-Methylnicotinate* |
| *CAS No.:* | *29681-45-6* |
| *Cat. No.:* | *B016588* |

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## Introduction

**Methyl 5-Methylnicotinate** is a pyridine derivative with significant applications in the pharmaceutical and cosmetic industries. It serves as a key intermediate in the synthesis of various biologically active compounds and is used in skincare formulations for its potential to enhance microcirculation.[1][2][3] Given its role in drug development and consumer products, a rigorous and comprehensive analytical characterization is imperative to ensure its identity, purity, and quality.

This document provides a detailed guide for researchers, quality control analysts, and drug development professionals on the application of modern analytical techniques for the characterization of **Methyl 5-Methylnicotinate**. The protocols herein are designed to be self-validating systems, grounded in established scientific principles and regulatory expectations, such as those outlined by the International Council for Harmonisation (ICH).[4][5] The objective is to provide an integrated analytical strategy that combines spectroscopic and

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chromatographic methods for unambiguous structural confirmation and precise quantitative assessment.

## Physicochemical Properties

A thorough understanding of the physicochemical properties of a compound is the foundation of analytical method development. These properties dictate choices regarding sample preparation, solvent selection, and the suitability of chromatographic techniques.

| Property | Value | Source(s) |
|---|---|---|
| Molecular Formula | $C_8H_9NO_2$ | [1][6][7][8] |
| Molecular Weight | 151.16 g/mol | [1][2][6][8][9] |
| Appearance | White to light yellow crystalline solid/powder | [1][2][6][10] |
| Melting Point | 46-50 °C | [1][2][6][7][11] |
| Boiling Point | 90 °C @ 3 mmHg | [2][6][7][11] |
| Solubility | Soluble in Chloroform and Methanol | [2][6][7][12] |
| CAS Number | 29681-45-6 | [1][2][7][8] |

## Overall Analytical Characterization Workflow

A multi-faceted analytical approach is essential for the complete characterization of a pharmaceutical intermediate like **Methyl 5-Methylnicotinate**. The following workflow ensures that both the identity and purity of the analyte are confirmed with a high degree of confidence.

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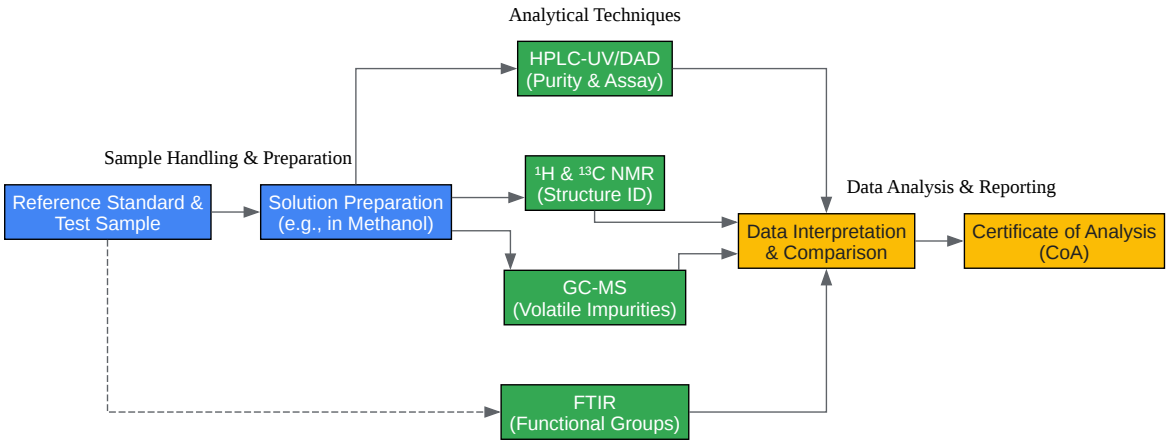


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Caption: High-level workflow for the characterization of **Methyl 5-Methylnicotinate**.

# Spectroscopic Analysis for Structural Elucidation

Spectroscopic techniques provide fingerprint information about the molecular structure, confirming the identity of the compound.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle: NMR spectroscopy is the most powerful technique for unambiguous structure determination of organic molecules. It probes the chemical environment of magnetically active nuclei ($^{1}H$ and $^{13}C$), providing detailed information about the connectivity and spatial arrangement of atoms.

Protocol: $^{1}H$ and $^{13}C$ NMR

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- Sample Preparation: Accurately weigh approximately 5-10 mg of the **Methyl 5-Methylnicotinate** sample and dissolve it in ~0.7 mL of a deuterated solvent. Given its solubility, Chloroform-d ($CDCl_3$) or Methanol-$d_4$ ($CD_3OD$) are suitable choices.[2][6] Add a small amount of Tetramethylsilane (TMS) as an internal standard (0 ppm).
- Instrumentation: Utilize a 400 MHz (or higher) NMR spectrometer.
- $^1H$ NMR Acquisition:
  - Acquire the spectrum at 25 °C.
  - Use a standard pulse program with a 90° pulse angle.
  - Set a spectral width of approximately 12 ppm.
  - Collect at least 16 scans with a relaxation delay of 2 seconds.
- $^{13}C$ NMR Acquisition:
  - Acquire the spectrum using a proton-decoupled pulse sequence.
  - Set a spectral width of approximately 220 ppm.
  - Collect a sufficient number of scans (e.g., 1024 or more) to achieve an adequate signal-to-noise ratio.
- Data Processing: Process the raw data (FID) using appropriate software. This includes Fourier transformation, phase correction, and baseline correction. Calibrate the $^1H$ spectrum to the TMS signal at 0.00 ppm.

Expected Results: The spectra should be consistent with the structure of **Methyl 5-Methylnicotinate**. While specific spectral data for the 5-methyl isomer is limited in public databases, predictions based on the parent compound, Methyl Nicotinate, and known substituent effects can be made.[13][14]

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| Technique | Expected Chemical Shifts (δ, ppm) & Multiplicity | Assignment |
|---|---|---|
| $^{1}$H NMR | ~8.9-9.2 (s) | Aromatic H (Position 2) |
| ~8.5-8.8 (s) | Aromatic H (Position 6) | |
| ~8.0-8.3 (s) | Aromatic H (Position 4) | |
| ~3.9 (s) | Methoxy Protons (-$OCH_3$) | |
| ~2.4 (s) | Methyl Protons (-$CH_3$ at C5) | |
| $^{13}$C NMR | ~165-170 | Carbonyl Carbon (C=O) |
| ~120-155 | Aromatic Carbons (Pyridine Ring) | |
| ~52-55 | Methoxy Carbon (-$OCH_3$) | |
| ~18-22 | Methyl Carbon (-$CH_3$ at C5) | |

## Fourier-Transform Infrared (FTIR) Spectroscopy

Principle: FTIR spectroscopy identifies the functional groups present in a molecule by measuring the absorption of infrared radiation at specific frequencies corresponding to bond vibrations.

Protocol: Attenuated Total Reflectance (ATR)-FTIR

- Sample Preparation: Place a small amount of the solid **Methyl 5-Methylnicotinate** powder directly onto the ATR crystal. No further preparation is needed.
- Background Scan: Perform a background scan of the empty ATR crystal to account for atmospheric $CO_2$ and $H_2O$.
- Sample Scan: Apply pressure to ensure good contact between the sample and the crystal. Acquire the sample spectrum over a range of 4000-400 $cm^{-1}$.
- Data Processing: The resulting spectrum should be displayed in terms of transmittance or absorbance versus wavenumber ($cm^{-1}$).

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Expected Results: The IR spectrum will confirm the presence of key functional groups. The characteristic absorption bands are inferred from the known spectra of similar molecules like Methyl Nicotinate.[15][16][17]

| Wavenumber ($cm^{-1}$) | Vibration Type | Functional Group |
|---|---|---|
| ~3100-3000 | C-H Stretch | Aromatic |
| ~2950-2850 | C-H Stretch | Aliphatic (Methyl/Methoxy) |
| ~1730-1715 | C=O Stretch | Ester (Strong, Sharp) |
| ~1600-1450 | C=C & C=N Stretch | Aromatic Ring |
| ~1300-1100 | C-O Stretch | Ester (Strong) |

# Chromatographic Analysis for Purity and Quantification

Chromatographic techniques are essential for separating the main compound from impurities, allowing for accurate purity determination and quantification.

## High-Performance Liquid Chromatography (HPLC)

Principle: HPLC is the primary method for assessing the purity and potency (assay) of pharmaceutical compounds. It separates components of a mixture based on their differential partitioning between a liquid mobile phase and a solid stationary phase. A UV detector is highly suitable for aromatic compounds like **Methyl 5-Methylnicotinate**.

Protocol: Reversed-Phase HPLC with UV Detection

- Instrumentation: An HPLC system equipped with a quaternary pump, autosampler, column oven, and a UV or Diode Array Detector (DAD).
- Chromatographic Conditions: The following conditions are a robust starting point, adapted from methods for related nicotinic acid derivatives.[18][19][20]
  - Column: C18, 250 mm x 4.6 mm, 5 µm particle size.

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- Mobile Phase: A mixture of 25% Methanol and 75% Water (v/v).
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detection Wavelength: ~263 nm, based on the UV absorbance maximum of the nicotinic acid chromophore.[18][21][22]
- Injection Volume: 10 µL.

- Sample Preparation:
  - Standard Solution: Prepare a stock solution of **Methyl 5-Methylnicotinate** reference standard in methanol at 1.0 mg/mL. Prepare working standards (e.g., 0.1 mg/mL) by diluting with the mobile phase.
  - Test Solution: Prepare the test sample at the same concentration as the working standard.
- Analysis: Inject the blank (mobile phase), standard, and test solutions. Purity is typically calculated using the area percent method. The assay is determined by comparing the peak area of the test sample to that of the reference standard.

Method Validation: The analytical method must be validated to ensure it is fit for its intended purpose, following ICH Q2(R2) guidelines.[4][23][24]

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| Validation Parameter | Purpose | Typical Acceptance Criteria |
|---|---|---|
| Specificity | To ensure the method unequivocally assesses the analyte in the presence of impurities or degradants. | Peak is pure and free from co-eluting interferences. |
| Linearity | To demonstrate a proportional relationship between concentration and detector response. | Correlation coefficient ($r^2$) ≥ 0.999 over the specified range. |
| Accuracy | To measure the closeness of test results to the true value. | % Recovery between 98.0% and 102.0%. |
| Precision | To measure the degree of scatter between a series of measurements. | Relative Standard Deviation (RSD) ≤ 2.0%. |
| Limit of Quantitation (LOQ) | The lowest amount of analyte that can be quantitatively determined with suitable precision and accuracy. | Signal-to-Noise ratio ≥ 10. |

## Gas Chromatography-Mass Spectrometry (GC-MS)

Principle: GC-MS is ideal for identifying and quantifying volatile and semi-volatile compounds and impurities. The gas chromatograph separates components based on their boiling point and polarity, and the mass spectrometer fragments the eluted components, providing a unique mass spectrum that acts as a molecular fingerprint.

Protocol: GC-MS for Impurity Profiling

- Instrumentation: A GC system coupled to a Mass Spectrometer (e.g., a single quadrupole) with an Electron Ionization (EI) source.
- Chromatographic Conditions: These conditions are suitable for the analysis of methyl esters of nicotinic acid derivatives.[25][26]

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- Column: DB-5 or equivalent (5% phenyl-polysiloxane), 30 m x 0.25 mm ID, 0.25 µm film thickness.
- Carrier Gas: Helium at a constant flow of 1.0 mL/min.
- Injector Temperature: 250 °C.
- Oven Program: Start at 100 °C, hold for 2 min, then ramp at 15 °C/min to 280 °C and hold for 5 min.
- Injection Mode: Split (e.g., 50:1).

- MS Conditions:
  - Ion Source Temperature: 230 °C.
  - Ionization Energy: 70 eV (standard for EI).
  - Mass Range: Scan from m/z 40 to 350.
- Sample Preparation: Prepare a dilute solution of the sample (~1 mg/mL) in a volatile solvent like Methanol or Ethyl Acetate.

Expected Results: A primary peak corresponding to **Methyl 5-Methylnicotinate** will be observed at a specific retention time. The mass spectrum should show a molecular ion peak ($M^+$) at m/z = 151. Key fragment ions would likely include the loss of the methoxy group (m/z = 120) and the carbonyl group.[27]

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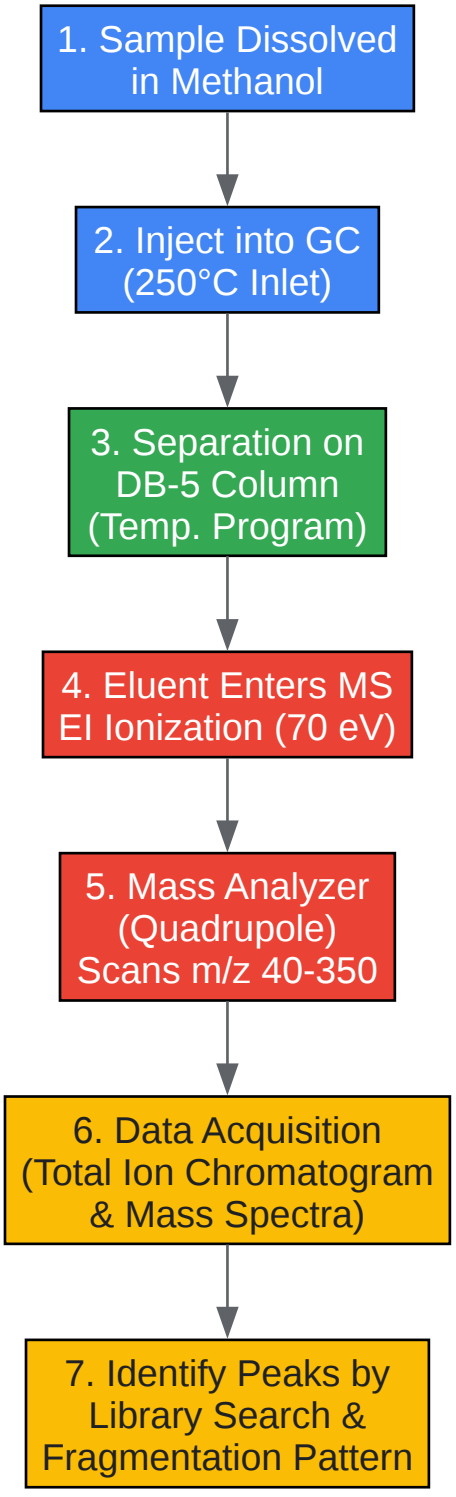


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Caption: Step-by-step workflow for GC-MS analysis of **Methyl 5-Methylnicotinate**.

## Conclusion

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The comprehensive characterization of **Methyl 5-Methylnicotinate** requires an orthogonal analytical approach. The combination of NMR and FTIR spectroscopy provides definitive structural confirmation, while validated chromatographic methods like HPLC and GC-MS ensure accurate assessment of purity, potency, and impurity profiles. The protocols detailed in this guide provide a robust framework for ensuring the quality and consistency of **Methyl 5-Methylnicotinate**, meeting the stringent requirements of the pharmaceutical and related industries. Adherence to these multi-technique workflows is critical for regulatory compliance and the development of safe and effective end-products.

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